Structural Elucidation of 2-(3-methoxycyclobutyl)ethan-1-amine

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Compound of Interest

Compound Name:	*2-(3-Methoxycyclobutyl)ethan-1-amine*
CAS No.:	*2136938-50-4*
Cat. No.:	*B2518362*

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Technical Guide & Characterization Protocol

Executive Summary & Structural Context

In modern drug discovery, increasing the fraction of sp^3-hybridized carbons (

) is a proven strategy to improve solubility and target selectivity while reducing metabolic liability. The cyclobutane ring serves as a critical bioisostere, offering defined vector orientation unlike flexible linear alkyl chains.

However, the 1,3-disubstituted cyclobutane core of **2-(3-methoxycyclobutyl)ethan-1-amine** introduces a specific stereochemical challenge: distinguishing the cis and trans diastereomers.[1] Unlike 1,2-disubstituted systems, the thermodynamic stability and NMR signatures of 1,3-systems are often counter-intuitive due to ring puckering dynamics.

Target Molecule:

- IUPAC: **2-(3-methoxycyclobutyl)ethan-1-amine**[1][2]

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- Formula:
- Key Feature: Geometric Isomerism (Diastereomers)[1][3]
- Chirality: The molecule possesses a plane of symmetry passing through C1 and C3 in both isomers. It is achiral (meso-like geometry), simplifying the separation to diastereomers only (no enantiomers).

Theoretical Framework: The Stereochemical Conundrum

To elucidate the structure, one must understand the conformational dynamics of the cyclobutane ring. Cyclobutane is not planar; it adopts a puckered "butterfly" conformation to minimize torsional strain (eclipsing interactions).[1]

Thermodynamic Stability (The "Diequatorial" Rule)

In 1,3-disubstituted cyclobutanes, the relationship between substituents determines the preferred conformation:

- The Cis Isomer (Thermodynamic): Both substituents are on the same face.[4][5] In the puckered conformation, this allows both the methoxy group and the ethylamine chain to adopt pseudo-equatorial positions simultaneously. This is the low-energy, thermodynamically preferred isomer.
- The Trans Isomer (Kinetic): Substituents are on opposite faces. Geometric constraints force one substituent to be pseudo-equatorial and the other pseudo-axial.[1] This introduces 1,3-diaxial-like strain, making the trans isomer generally less stable.[1]

> *Expert Insight: This is the inverse of 1,2-disubstituted cyclobutanes (where trans is diequatorial). Failure to recognize this inversion is a common source of assignment error in literature.[1]*

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The Gamma-Gauche Effect

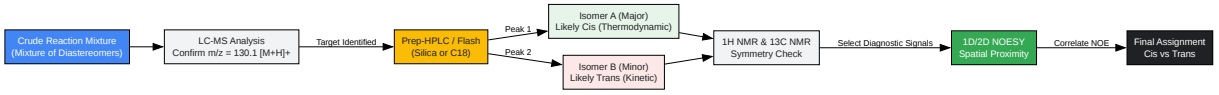
Carbon-13 NMR provides a robust initial probe.[1] The

-gauche effect dictates that carbons in a sterically compressed environment (pseudo-axial) will be shielded (shifted upfield).[1]

- Prediction: The ring carbons (C2/C4) in the trans isomer (experiencing axial strain) often appear upfield relative to the cis isomer, although the effect is subtler in 1,3-systems than in cyclohexanes.

Analytical Workflow & Logic

The following diagram outlines the logical flow for isolation and absolute structure determination.



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Figure 1: Decision tree for the isolation and structural assignment of 1,3-disubstituted cyclobutanes.

Detailed Characterization Protocol

Step 1: Mass Spectrometry (Validation)

Before investing in NMR, confirm the molecular integrity.

- Method: ESI+ LC-MS.[1]
- Expected Signal:

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- Fragmentation: Look for loss of ammonia (

) or loss of methanol (

) to confirm the side chains.

Step 2: 1H NMR Analysis (Symmetry & Multiplicity)

Dissolve 5-10 mg of the purified isomer in

or

.[1]

Diagnostic Signals:

- H3 (Methine next to OMe): Usually a quintet or multiplet around 3.8–4.0 ppm.[1]
- H1 (Methine next to alkyl chain): Multiplet, typically 2.0–2.5 ppm.[1]
- H2/H4 (Ring Methylenes): These are the key to assignment.[1]
  - Due to the plane of symmetry, H2a is equivalent to H4a, and H2b is equivalent to H4b.
  - You will observe complex multiplets corresponding to the "cis-to-substituent" and "trans-to-substituent" protons.[1]

Step 3: NOESY/ROESY (The "Gold Standard" Experiment)

This is the definitive step. You must determine if the methoxy group and the ethylamine chain are on the same face (cis) or opposite faces (trans).

Experimental Setup:

- Pulse Sequence: 1D-NOESY (selective excitation) or 2D-NOESY.
- Mixing Time: 500–800 ms.[1]

Interpretation Logic:

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- Irradiate H3 (Method A):
  - Cis Isomer: H3 is pseudo-axial (if ring puckers) or equatorial.[1] However, the most direct evidence is the Through-Space Interaction between the -OCH3 group and the Ethylamine side chain.
  - Observation: Strong NOE correlation between the methoxy singlet (

    ppm) and the methylene protons of the ethyl chain (

    –1.7 ppm).
  - Conclusion: Substituents are on the same face

    Cis.[1][5]
- Irradiate H3 (Method B - Ring Protons):
  - Trans Isomer: H3 and H1 are cis to each other (since substituents are trans).[1]
  - Observation: Strong NOE between H1 and H3 methine protons implies they are on the same face (diaxial or diequatorial relative to each other), confirming the substituents are trans.

Step 4: 13C NMR & DEPT-135[1]

- C1 & C3: Methine carbons (CH).[1][6] Positive in DEPT-135.
- C2 & C4: Methylene carbons (CH2).[1][6] Negative in DEPT-135.[1]
- Shift Comparison: In the cis isomer (diequatorial), the ring carbons are generally more deshielded (downfield) than in the trans isomer due to lack of steric compression.

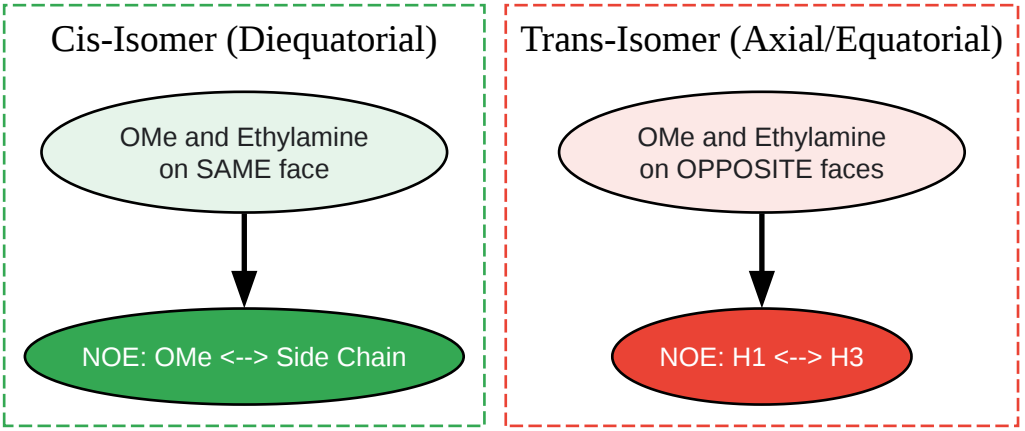
Summary of Expected Data

The following table summarizes the expected spectral differences to guide your assignment.

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Feature	Cis-Isomer **(Thermodynamic)**	Trans-Isomer **(Kinetic)**
Geometry	Substituents on same face (Pseudo-e, Pseudo-e)	Substituents on opposite faces (Pseudo-a, Pseudo-e)
NOE Correlation	Strong: OMe Side-chain CH2	Weak/None: OMe Side-chain CH2
H1/H3 NOE	Weak (H1 and H3 are trans-diaxial like)	Strong (H1 and H3 are cis to each other)
Elution Order	Typically elutes 2nd (more polar/planar)	Typically elutes 1st (less polar)
Abundance	Major Product (usually >80% at equilibrium)	Minor Product

Visualization of Stereochemistry



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Figure 2: Stereochemical relationships and diagnostic NOE correlations.

Synthesis & Impurity Profiling (Brief)

Understanding the synthesis aids in identifying impurities.

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- Starting Material: 3-methoxycyclobutan-1-one.[1]
- Reaction: Horner-Wadsworth-Emmons (HWE) reaction to install the cyanomethyl or ester moiety, followed by reduction (e.g.,

  or Hydrogenation).[1]
- Implications: The reduction step determines the cis/trans ratio. Catalytic hydrogenation often favors the cis (diequatorial) product due to catalyst surface approach, whereas hydride reductions may give mixtures depending on the steric bulk of the intermediate.

References

- Wiberg, K. B., & Barth, D. E. (1969). Conformational studies of cyclobutanes. Journal of the American Chemical Society.
- Eliel, E. L., & Wilen, S. H. (1994). Stereochemistry of Organic Compounds. Wiley-Interscience.[1] (Standard text for diequatorial preference in 1,3-cyclobutanes). [1]
- Moriarty, R. M. (1974).[1] Stereochemistry of Cyclobutane. Topics in Stereochemistry. (Detailed analysis of puckering and NMR constants). [1]
- PubChem. (2024).[1] **2-(3-methoxycyclobutyl)ethan-1-amine** Compound Summary. National Library of Medicine.[1] [1]

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Sources

- 1. 2-Methoxyethylamine | C3H9NO | CID 8018 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 2-(3-methoxycyclobutyl)ethan-1-amine hydrochloride (C7H15NO) [pubchemlite.lcsb.uni.lu]
- 3. Cis and Trans Isomers - Chemistry Steps [chemistrysteps.com]

- 4. chem.libretexts.org [chem.libretexts.org]
- 5. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 6. researchgate.net [researchgate.net]
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